

# An In-depth Technical Guide to Ethyl 3-(2-bromophenyl)-3-oxopropanoate

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## Compound of Interest

Compound Name: Ethyl 3-(2-bromophenyl)-3-oxopropanoate

Cat. No.: B1273624

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This technical guide provides comprehensive information on the chemical and physical properties of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate**, a key intermediate in various synthetic organic chemistry applications. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Physicochemical Properties

The quantitative data for **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** are summarized in the table below, providing a clear reference for its key physical and chemical characteristics.

Property	Value
Molecular Weight	271.11 g/mol [1][2]
Chemical Formula	C <sub>11</sub> H <sub>11</sub> BrO <sub>3</sub> [1][2]
Physical Form	Yellow to orange liquid[1]
Density	1.417 g/mL at 25 °C[1]
Refractive Index	n <sub>20/D</sub> 1.5545[1]
Boiling Point	116 °C at 0.4 Torr[1]
Storage Temperature	Room Temperature

## Experimental Protocols

The synthesis of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** can be achieved via a Claisen condensation reaction. This reaction involves the base-mediated condensation of an ester with another carbonyl compound to form a  $\beta$ -keto ester or a  $\beta$ -diketone. In this case, a likely synthetic route involves the crossed Claisen condensation between ethyl 2-bromobenzoate and ethyl acetate.

### Synthesis of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** via Crossed Claisen Condensation

Materials:

- Ethyl 2-bromobenzoate
- Ethyl acetate
- Sodium ethoxide (NaOEt)
- Anhydrous ethanol
- Anhydrous diethyl ether
- Hydrochloric acid (HCl), dilute aqueous solution
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Separatory funnel

- Rotary evaporator

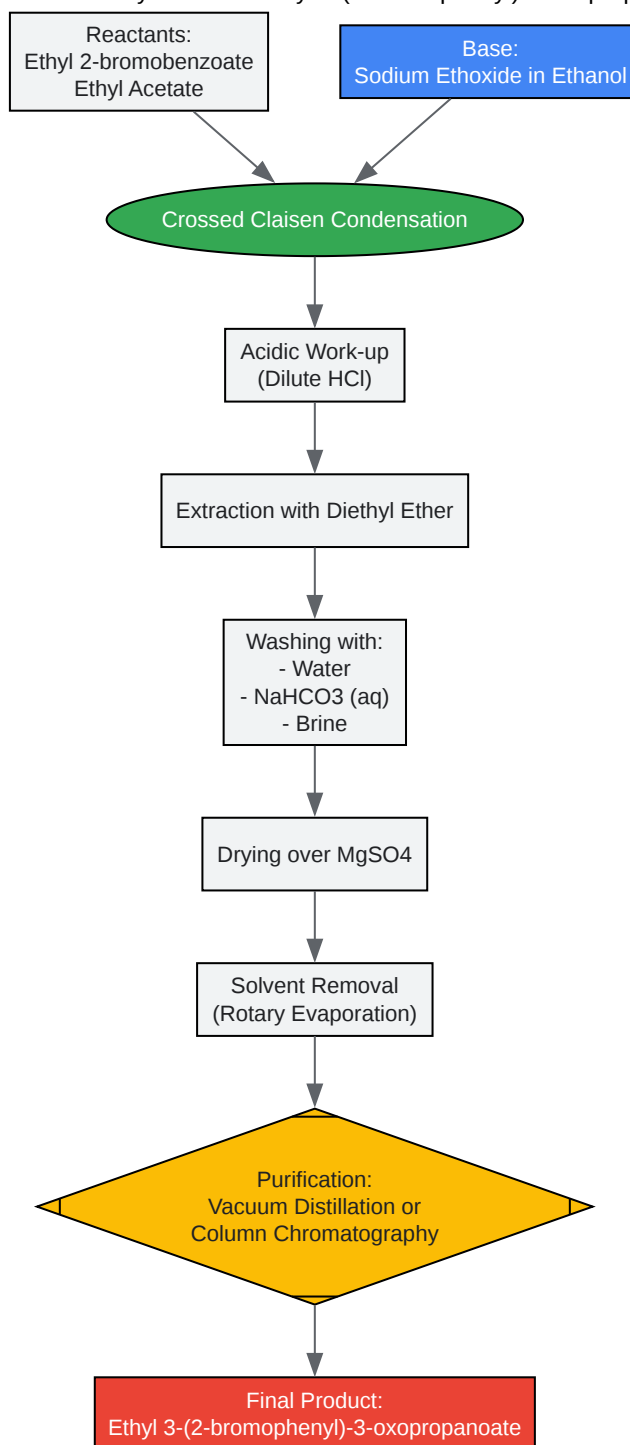
#### Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel is charged with a solution of sodium ethoxide in anhydrous ethanol. The flask is cooled in an ice bath.
- **Addition of Reactants:** A solution of ethyl 2-bromobenzoate and a molar excess of ethyl acetate in anhydrous ethanol is prepared. This solution is then added dropwise to the stirred sodium ethoxide solution via the dropping funnel over a period of 30-60 minutes, maintaining the temperature below 10 °C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed for 2-4 hours to drive the condensation to completion.
- **Work-up:** The reaction mixture is cooled to room temperature and then poured into a mixture of ice and dilute hydrochloric acid to neutralize the excess base and protonate the resulting enolate.
- **Extraction:** The aqueous mixture is transferred to a separatory funnel, and the product is extracted with diethyl ether (3 x 50 mL).
- **Washing:** The combined organic extracts are washed sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude **Ethyl 3-(2-bromophenyl)-3-oxopropanoate**.
- **Purification:** The crude product can be further purified by vacuum distillation or column chromatography on silica gel.

## Visualizing the Synthesis Workflow

The logical workflow for the synthesis of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** via a crossed Claisen condensation is depicted in the following diagram.

## Workflow for the Synthesis of Ethyl 3-(2-bromophenyl)-3-oxopropanoate

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## References

- 1. Ethyl 3-(2-bromophenyl)-3-oxopropanoate, 95%, 50671-05-1 - CookeChem [cookechem.com]
- 2. 2020536-43-8|Ethyl 3-(2-bromophenyl)-2-oxopropanoate|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 3-(2-bromophenyl)-3-oxopropanoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273624#ethyl-3-2-bromophenyl-3-oxopropanoate-molecular-weight-and-formula]

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